

Comparative Analysis of PTI-428 and Other CFTR Modulators

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Compound of Interest

Compound Name: **TR 428**

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This guide provides a comparative analysis of the investigational cystic fibrosis transmembrane conductance regulator (CFTR) amplifier, PTI-428, with other classes of CFTR modulators. The information is intended for researchers, scientists, and drug development professionals, with a focus on mechanism of action, experimental validation, and quantitative data.

Introduction to CFTR Modulators

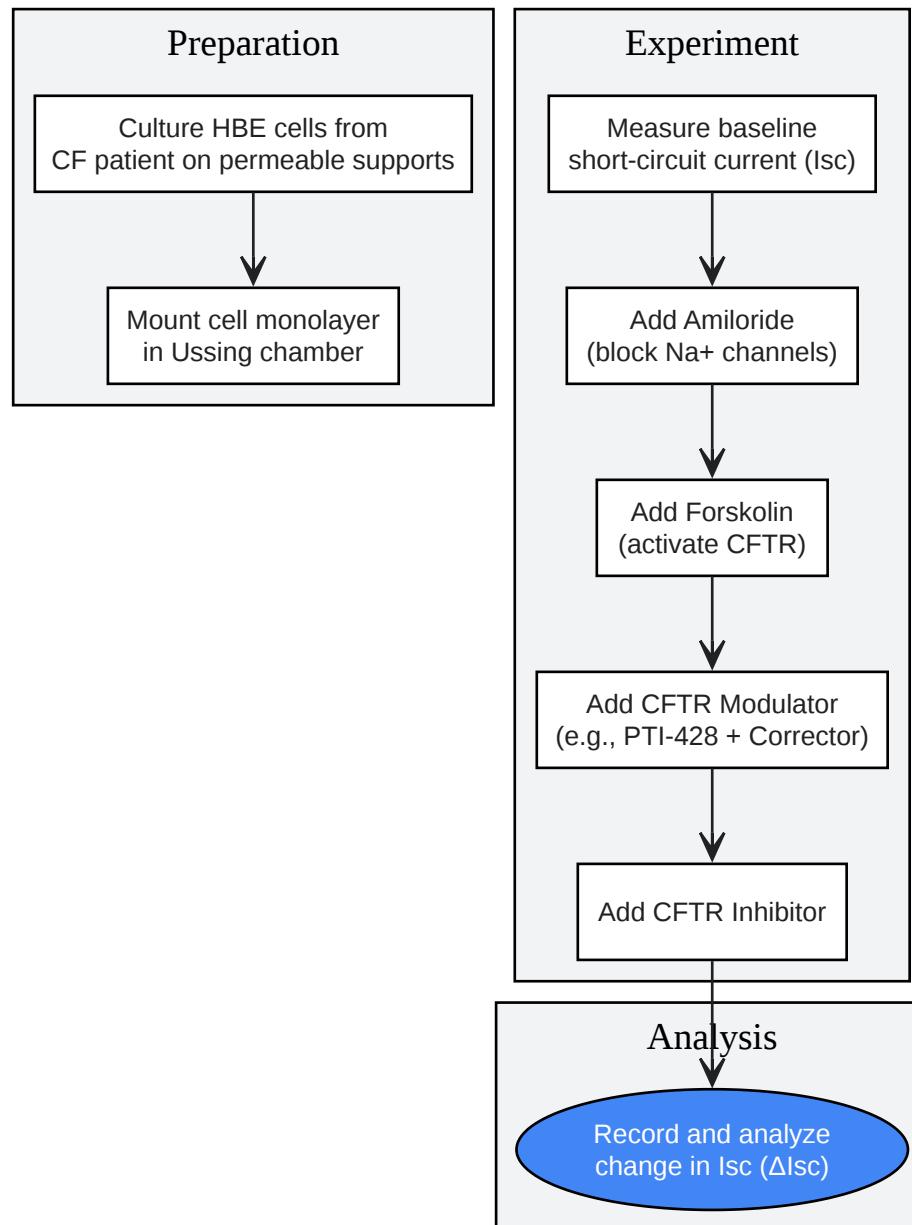
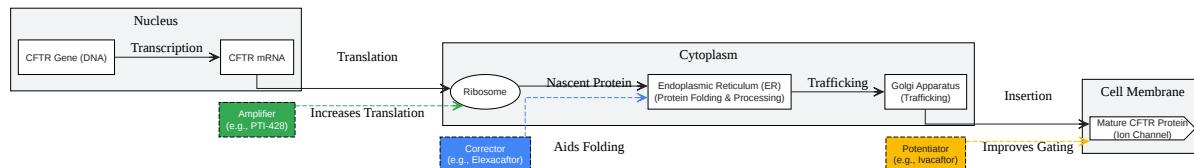
Cystic fibrosis (CF) is caused by mutations in the CFTR gene, leading to a dysfunctional CFTR protein. This results in defective ion transport across epithelial cells. CFTR modulators are a class of drugs that aim to correct the function of this faulty protein. They are broadly categorized into:

- Correctors: These drugs, such as lumacaftor, tezacaftor, and elexacaftor, address the trafficking defect of the most common CF-causing mutation, F508del, helping the protein fold correctly and reach the cell surface.
- Potentiators: Ivacaftor is a prime example of a potentiator. These molecules increase the channel opening probability (gating) of the CFTR protein once it is at the cell surface, thereby increasing ion flow.
- Amplifiers: This class of modulators, which includes PTI-428, aims to increase the amount of CFTR protein by promoting its biosynthesis.

PTI-428, developed by Proteostasis Therapeutics, was an investigational CFTR amplifier. It was designed to be used in combination with correctors and potentiators to enhance the overall therapeutic effect. However, the clinical development of PTI-428 was discontinued.

Mechanism of Action: A Comparative Overview

CFTR modulators target different stages of the CFTR protein lifecycle. Amplifiers like PTI-428 act at the earliest stage by increasing the amount of CFTR protein synthesized from the genetic blueprint. This provides more substrate for correctors and potentiators to act upon.



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- To cite this document: BenchChem. [Comparative Analysis of PTI-428 and Other CFTR Modulators]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b025193#comparative-analysis-of-pti-428-and-other-cftr-amplifiers\]](https://www.benchchem.com/product/b025193#comparative-analysis-of-pti-428-and-other-cftr-amplifiers)

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